

A Comprehensive Technical Review of π -Methylimidazoleacetic Acid Hydrochloride

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Compound of Interest

Compound Name: *Pi-Methylimidazoleacetic acid hydrochloride*

Cat. No.: *B1427424*

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

π -Methylimidazoleacetic acid hydrochloride, known systematically as 1-methyl-1H-imidazole-4-acetic acid hydrochloride and commonly referred to as tele-methylimidazoleacetic acid (t-MIAA), is the primary and most stable terminal metabolite of histamine in the brain and other tissues. Its quantification in biological fluids, particularly urine, serves as a reliable biomarker for systemic histamine turnover and is clinically relevant in the diagnosis and monitoring of conditions such as systemic mastocytosis. While often associated with its isomer, pro-methylimidazoleacetic acid (p-MIAA), which has been investigated as a potential neurotoxin, t-MIAA itself is principally recognized for its role as an inert metabolic end-product. This document provides an in-depth review of the chemical properties, biological significance, and analytical methodologies pertaining to t-MIAA, presenting quantitative data in structured tables and detailing experimental protocols.

Chemical and Physical Properties

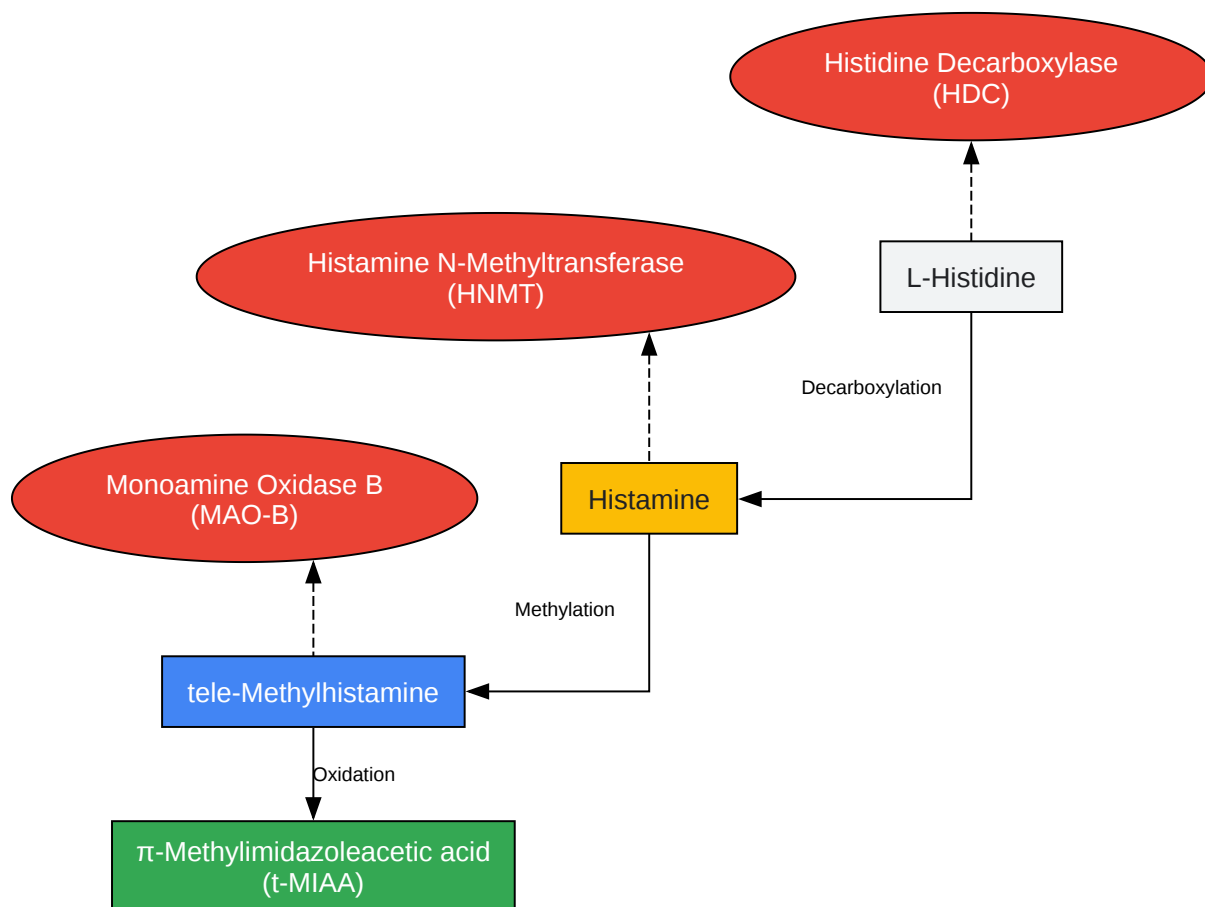
π -Methylimidazoleacetic acid is an endogenous metabolite with the chemical formula $C_6H_8N_2O_2$. The hydrochloride salt form ($C_6H_9ClN_2O_2$) is frequently used in research due to its enhanced stability and water solubility.^[1] Key physicochemical properties are summarized below.

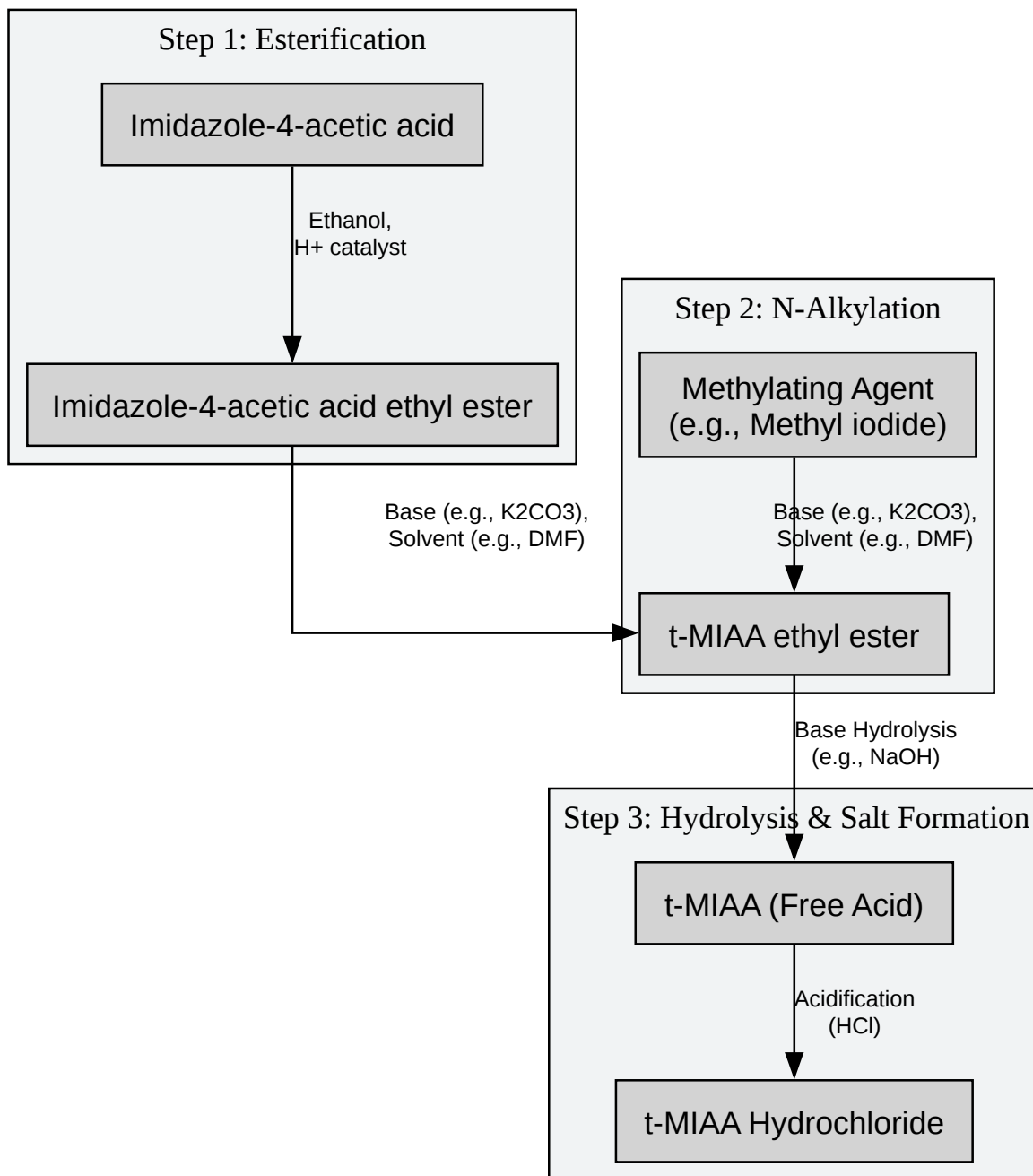
Property	Value	Reference(s)
Chemical Name	1-methyl-1H-imidazole-4-acetic acid hydrochloride	[2]
Synonyms	tele-Methylimidazoleacetic acid (t-MIAA), MIMA, MIAA	[2]
CAS Number	35454-39-8, 1071661-55-6	[2][3]
Molecular Formula	C ₆ H ₉ ClN ₂ O ₂	[3]
Molecular Weight	176.60 g/mol	[3]
Appearance	White to off-white solid	[3]
Melting Point	204-206 °C	-
Solubility (in HCl form)	DMSO: ~10-25 mg/mL; PBS (pH 7.2): ~10 mg/mL; Ethanol: ~2 mg/mL	[2][3]

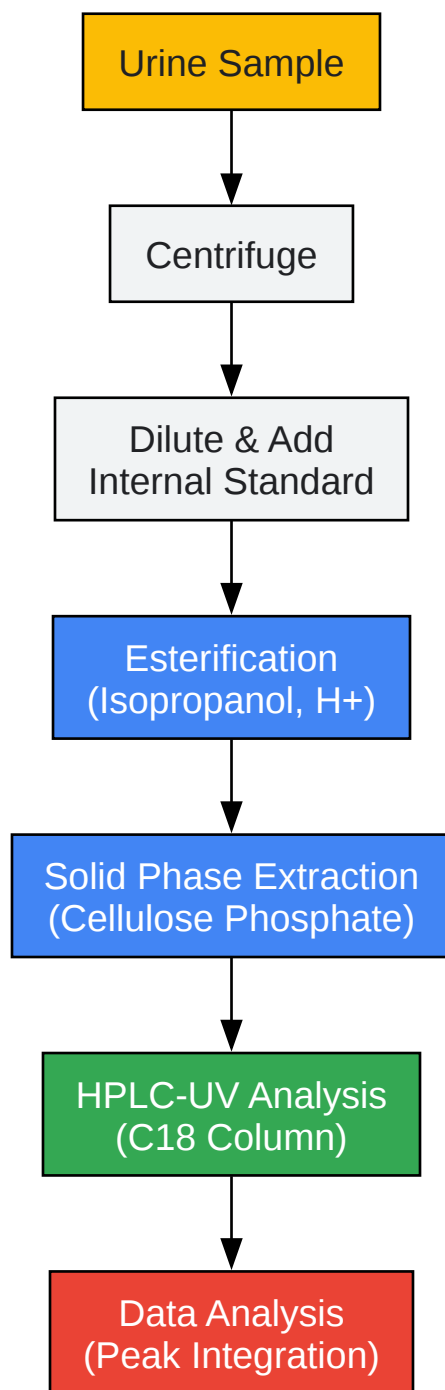
Biological Significance and Activity

Role in Histamine Metabolism

The primary biological significance of t-MIAA is its position as the terminal metabolite in the principal histamine degradation pathway in the vertebrate central nervous system.[1] Histamine is first methylated by histamine N-methyltransferase (HNMT) to form tele-methylhistamine. Subsequently, monoamine oxidase B (MAO-B) oxidizes tele-methylhistamine to an aldehyde intermediate, which is then rapidly converted to tele-methylimidazoleacetic acid (t-MIAA).







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